

# Hydroxyprocaine molecular weight and formula

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## Compound of Interest

Compound Name: Hydroxyprocaine

Cat. No.: B1583423

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An In-Depth Technical Guide to the Physicochemical Properties of **Hydroxyprocaine**

## Introduction

**Hydroxyprocaine** (CAS No. 487-53-6) is an ester-class local anesthetic, structurally related to procaine.<sup>[1]</sup> Its chemical structure is distinguished by a hydroxyl group on the benzene ring, a modification that influences its solubility and stability.<sup>[1]</sup> This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, providing core molecular data, structural information, and a detailed protocol for its analytical verification. As a compound utilized for its ability to reversibly block nerve conduction, a thorough understanding of its fundamental physicochemical properties is paramount for its application in research and development.<sup>[1][2]</sup>

## Core Molecular Attributes

The foundational identity of a chemical compound lies in its molecular formula and weight. These attributes are critical for everything from stoichiometric calculations in synthesis to interpretation of mass spectrometry data. **Hydroxyprocaine's** molecular formula is C<sub>13</sub>H<sub>20</sub>N<sub>2</sub>O<sub>3</sub>.<sup>[2][3][4][5][6][7]</sup> This composition dictates its molar mass and provides the basis for its structural and chemical properties.

## Data Summary Table: Molecular Properties

The following table summarizes the essential quantitative data for **Hydroxyprocaine**, collated from authoritative chemical databases.

Property	Value	Source
Molecular Formula	C13H20N2O3	PubChem[3], MedKoo[2], CAS[4]
Molecular Weight	252.31 g/mol	PubChem[3], MedKoo[2], CAS[4]
Exact Mass	252.1474 Da	PubChem[3], MedKoo[2]
CAS Registry Number	487-53-6	PubChem[3], MedKoo[2], CAS[4]
Elemental Analysis	C: 61.88%, H: 7.99%, N: 11.10%, O: 19.02%	MedKoo[2]

## Structural Elucidation and Chemical Identifiers

Beyond the simple formula, the arrangement of atoms in three-dimensional space defines the molecule's function. The IUPAC name for **Hydroxyprocaine** is 2-(diethylamino)ethyl 4-amino-2-hydroxybenzoate.[3] This nomenclature precisely describes its ester linkage and the substitution pattern on the aromatic ring.

## Molecular Structure Diagram

The 2D structure of **Hydroxyprocaine** is visualized below. The diagram highlights the key functional groups: the diethylamino ethyl ester, the aromatic ring, the primary amine, and the hydroxyl group.

Caption: 2D Chemical Structure of **Hydroxyprocaine**.

For computational chemistry and database searching, standardized line notations are essential.

Identifier	String	Source
SMILES	<chem>CCN(CC)CCOC(=O)C1=C(C=C(C=C1)N)O</chem>	PubChem[3]
InChI	InChI=1S/C13H20N2O3/c1-3-15(4-2)7-8-18-13(17)11-6-5-10(14)9-12(11)16/h5-6,9,16H,3-4,7-8,14H2,1-2H3	PubChem[3]
InChIKey	GHSCYMOJHVOGDJ-UHFFFAOYSA-N	PubChem[3], MedKoo[2]

## Physicochemical Properties

The physical properties of a drug substance are critical for formulation development, defining its stability, solubility, and handling requirements.

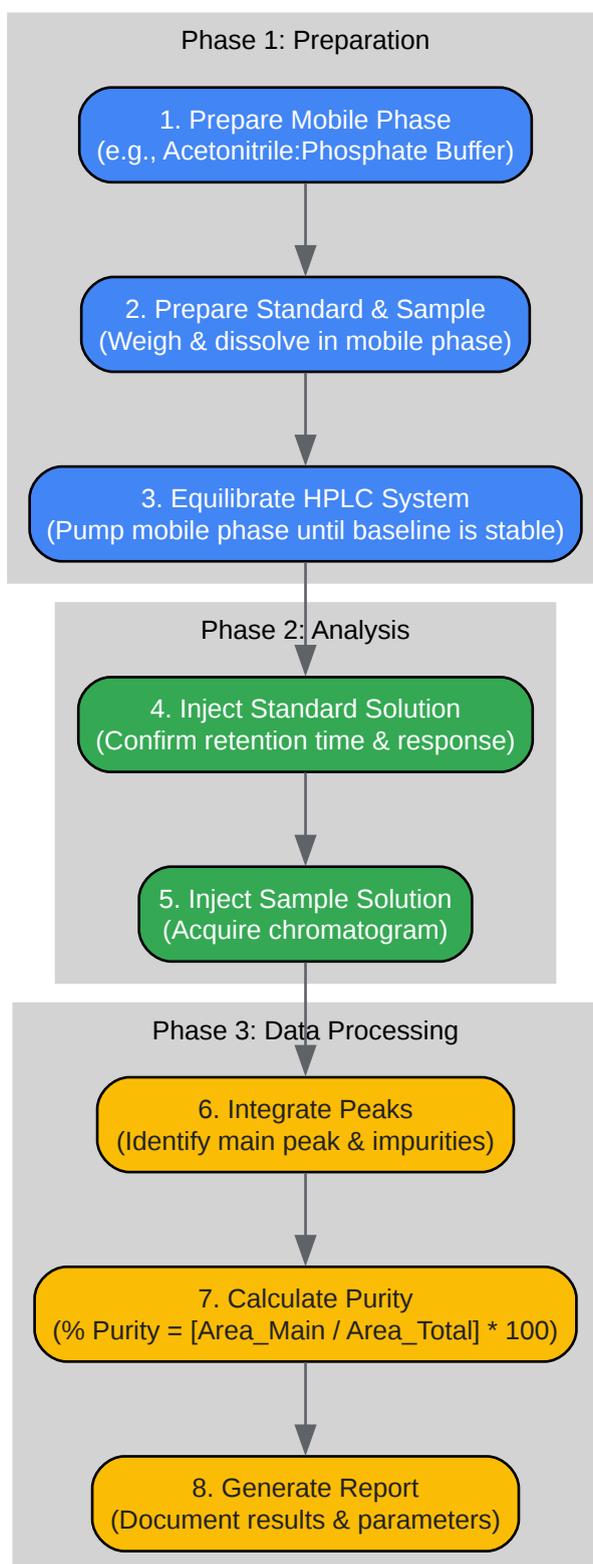
Property	Value	Notes	Source
Appearance	Solid powder	-	MedKoo[2]
Melting Point	153-155 °C	-	ChemicalBook[8]
pKa	7.86 ± 0.35	Predicted value, relates to the tertiary amine.	ChemicalBook[8]
Storage	Dry, dark, 0-4°C (short-term) or -20°C (long-term)	Critical for preventing degradation.	MedKoo[2]

## Protocol for Analytical Verification by RP-HPLC

To ensure the identity and purity of a **Hydroxyprocaine** sample, a validated analytical method is required. Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection is a standard, robust technique for this purpose. The following protocol describes a representative method for determining the purity of a **Hydroxyprocaine** bulk sample.

Principle: This method leverages the differential partitioning of **Hydroxyprocaine** between a nonpolar stationary phase (C18) and a polar mobile phase. The molecule is retained on the column and then eluted, with the time of elution (retention time) being characteristic of the compound under specific conditions. Purity is assessed by comparing the peak area of the main component to the total area of all detected peaks.

## Experimental Workflow Diagram



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Caption: Workflow for Purity Analysis of **Hydroxyprocaine** via HPLC.

## Step-by-Step Methodology

- Instrumentation and Materials:
  - HPLC system with a UV-Vis detector, autosampler, and column oven.
  - C18 analytical column (e.g., 4.6 x 150 mm, 5  $\mu$ m particle size).
  - Analytical balance, volumetric flasks, pipettes.
  - **Hydroxyprocaine** reference standard and test sample.
  - HPLC-grade acetonitrile, potassium phosphate monobasic, and phosphoric acid.
  - HPLC-grade water.
- Preparation of Solutions:
  - Causality: A buffered mobile phase is crucial to maintain a consistent pH. This ensures reproducible ionization states for the amine groups in **Hydroxyprocaine**, leading to stable retention times.
  - Mobile Phase (e.g., 30:70 Acetonitrile:Buffer):
    - Prepare a 25 mM potassium phosphate buffer by dissolving the appropriate amount of  $\text{KH}_2\text{PO}_4$  in HPLC-grade water. Adjust pH to 3.0 with phosphoric acid.
    - Mix 300 mL of acetonitrile with 700 mL of the phosphate buffer. Degas the solution using sonication or vacuum filtration.
  - Standard Solution (0.1 mg/mL):
    - Accurately weigh approximately 10 mg of the **Hydroxyprocaine** reference standard.
    - Dissolve in and dilute to 100.0 mL with the mobile phase.
  - Sample Solution (0.1 mg/mL):
    - Accurately weigh approximately 10 mg of the **Hydroxyprocaine** test sample.

- Dissolve in and dilute to 100.0 mL with the mobile phase.
- Chromatographic Conditions:
  - Flow Rate: 1.0 mL/min
  - Column Temperature: 30 °C
    - Causality: Maintaining a constant column temperature prevents fluctuations in retention time and improves peak shape.
  - Injection Volume: 10 µL
  - Detection Wavelength: ~290 nm
    - Causality: The wavelength should be set at or near the absorbance maximum ( $\lambda_{\text{max}}$ ) of the chromophore (the substituted benzene ring) to ensure maximum sensitivity.
  - Run Time: 15 minutes
- System Suitability and Analysis:
  - Equilibrate the column with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
  - Perform five replicate injections of the Standard Solution. The relative standard deviation (RSD) for the peak area should be  $\leq 2.0\%$ . This step validates that the system is performing with adequate precision.
  - Inject the Sample Solution in duplicate.
- Data Processing and Purity Calculation:
  - Integrate all peaks in the sample chromatogram, excluding solvent front peaks.
  - Calculate the area percentage purity using the formula:
    - % Purity = (Area of **Hydroxyprocaine** Peak / Total Area of All Peaks) x 100

- The result provides a measure of purity based on all UV-active components that elute under these conditions.

## Conclusion

This technical guide provides the core molecular and physicochemical properties of **Hydroxyprocaine**, including its molecular weight of 252.31 g/mol and chemical formula of C<sub>13</sub>H<sub>20</sub>N<sub>2</sub>O<sub>3</sub>.<sup>[2][3][4]</sup> The structural details, analytical workflow, and detailed HPLC protocol offer a robust framework for scientists engaged in the research and development of this local anesthetic. Adherence to precise analytical methodologies is essential for guaranteeing the quality and consistency of the compound in any application.

## References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 68097, **Hydroxyprocaine**. Retrieved from [\[Link\]](#)
- CAS Common Chemistry (n.d.). **Hydroxyprocaine**. Retrieved from [\[Link\]](#)
- Pharmaffiliates (n.d.). **Hydroxyprocaine** | CAS No: 487-53-6. Retrieved from [\[Link\]](#)
- Global Substance Registration System (n.d.). **HYDROXYPROCAINE**. Retrieved from [\[Link\]](#)
- Al-Badr, A. A., & Tayel, M. M. (n.d.). Analytical Profile of Procaine hydrochloride. ResearchGate. Retrieved from [\[Link\]](#)
- WheelerScientific (2025). Can we make Novocaine in the Lab? (Procaine Synthesis). YouTube. Retrieved from [\[Link\]](#)
- Chegg (n.d.). Given this retrosynthetic analysis, propose a synthesis for the local anesthetic hexylcaine. Retrieved from [\[Link\]](#)
- The Analytical Methods of Drug Analysis (n.d.). Retrieved from [\[Link\]](#)
- Gao, Y. et al. (2019). Synthesis and biological activities of local anesthetics. PubMed Central. Retrieved from [\[Link\]](#)

- Klys, M. et al. (2025). Development of an RP-HPLC Method for the Determination of Lidocaine Hydrochloride in Injectable Formulation. PubMed. Retrieved from [[Link](#)]

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## Sources

- 1. CAS 487-53-6: Hydroxyprocaine | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
- 2. medkoo.com [[medkoo.com](http://medkoo.com)]
- 3. Hydroxyprocaine | C13H20N2O3 | CID 68097 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 4. CAS Common Chemistry [[commonchemistry.cas.org](http://commonchemistry.cas.org)]
- 5. pharmaffiliates.com [[pharmaffiliates.com](http://pharmaffiliates.com)]
- 6. GSRS [[gsrs.ncats.nih.gov](http://gsrs.ncats.nih.gov)]
- 7. parchem.com [[parchem.com](http://parchem.com)]
- 8. hydroxyprocaine | 487-53-6 [[chemicalbook.com](http://chemicalbook.com)]
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